

Essential Safety and Operational Guide for Handling Proadifen

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Compound of Interest

Compound Name: **Proadifen**

Cat. No.: **B1678237**

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This guide provides crucial safety protocols and logistical information for researchers, scientists, and drug development professionals handling **Proadifen** (also known as SKF-525A). Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

Proadifen hydrochloride is classified as harmful if swallowed.[\[1\]](#)[\[2\]](#) While it may not be considered hazardous under the 2012 OSHA Hazard Communication Standard in all forms[\[3\]](#), it is crucial to handle it with care to avoid accidental ingestion, inhalation, or contact with skin and eyes.

GHS Hazard Statements:

- H302: Harmful if swallowed[\[1\]](#)[\[2\]](#)

GHS Precautionary Statements:

- P264: Wash hands and any exposed skin thoroughly after handling.[\[2\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[2\]](#)
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[\[2\]](#)

- P330: Rinse mouth.[\[2\]](#)
- P501: Dispose of contents/container in accordance with local regulations.[\[2\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the final and critical barrier against exposure. The following equipment is mandatory when handling **Proadifen**.

- Eye and Face Protection:
 - Wear chemical safety goggles or glasses with side shields that conform to OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[\[3\]](#)
 - For tasks with a higher risk of splashing, a face shield should be used in addition to safety goggles to protect the entire face.[\[4\]](#)[\[5\]](#)
- Skin and Body Protection:
 - Gloves: Wear unlined, chemical-resistant gloves.[\[6\]](#) Nitrile or neoprene gloves are recommended for their resistance.[\[4\]](#) Avoid using latex gloves as they offer insufficient protection.[\[4\]](#) Always inspect gloves for tears or punctures before use and replace them on a regular schedule to prevent permeation.
 - Lab Coat/Coveralls: A long-sleeved lab coat is required.[\[7\]](#) For procedures with a higher potential for contamination, disposable coveralls (e.g., Tyvek suits) provide enhanced protection.[\[4\]](#)
- Respiratory Protection:
 - In well-ventilated areas, a dust mask (e.g., N95 type) is recommended to prevent inhalation of the powder form.[\[6\]](#)
 - If ventilation is inadequate or during large-scale handling or spill cleanup, a fitted chemical cartridge-type respirator is necessary.[\[8\]](#) All personnel requiring respirators must be properly trained and fit-tested in accordance with OSHA's Respiratory Protection Standard.[\[8\]](#)

Operational Plans: Handling and Storage

Proper handling and storage protocols are vital to prevent contamination and degradation of the compound.

- Handling:
 - Always work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation risk.[3]
 - Avoid the formation of dust during handling.[3]
 - Prevent all contact with skin, eyes, and clothing.[3]
 - Prohibit eating, drinking, and smoking in areas where **Proadifen** is handled and stored.[2]
 - Wash hands thoroughly with soap and water after handling the compound.[2]
- Storage:
 - Store **Proadifen** in a tightly sealed container.[3]
 - Keep the container in a dry, well-ventilated, and refrigerated place.[3] Specific recommendations indicate storage in a freezer at or below -20°C.[2]
 - For long-term stability, storing under a nitrogen atmosphere is advised.[3]
 - Keep away from incompatible materials, such as strong oxidizing agents.[3]

Quantitative Data Summary

The following table summarizes key quantitative properties of **Proadifen** hydrochloride for easy reference.

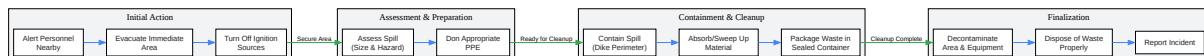
Property	Value	Source(s)
GHS Classification	Acute Toxicity, Oral, Category 4	[1] [2]
Molecular Weight	~390 g/mol	
Melting Point	122-123 °C	[6]
Recommended Storage	Freezer, -20°C	[2]
IC ₅₀ (Cytochrome P450)	19 µM	[9]
Solubility in Water	Up to 50 mM	
Solubility in DMSO	50 mg/mL (128.22 mM)	[10]

Emergency and Disposal Plans

Immediate and appropriate action during an emergency is critical. All laboratory personnel should be familiar with these procedures and the location of safety equipment.

- Eye Contact: Immediately flush the eyes and under the eyelids with copious amounts of water for at least 15 minutes at an eyewash station.[\[3\]](#)[\[7\]](#) Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[3\]](#)
- Skin Contact: Remove all contaminated clothing while under a safety shower. Immediately flush the affected skin area with large amounts of water for at least 15 minutes.[\[7\]](#) Wash the area with mild soap and water.[\[7\]](#) Seek medical attention if irritation develops or persists.
- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult or stops, provide respiratory support and seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth thoroughly with water and then drink plenty of water.[\[3\]](#) Call a poison control center or seek immediate medical attention.[\[2\]](#)

The following diagram outlines the procedural steps for managing a **Proadifen** spill.



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Caption: Workflow for a **Proadifen** chemical spill response.

- All waste containing **Proadifen** must be treated as chemical waste.
- Carefully sweep up spilled solid material, avoiding dust generation, and place it into a suitable, sealed container for disposal.[\[3\]](#)
- Dispose of all contaminated materials (e.g., gloves, wipes, lab coats) and unused product in accordance with federal, state, and local environmental regulations.
- Do not release **Proadifen** or its solutions into the environment, drains, or sewer systems.[\[3\]](#)

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